Application Notes and Protocols for the Functionalization of 9-Propyl-phenanthrene

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Compound of Interest

Compound Name:	*Phenanthrene, 9-propyl-*
CAS No.:	*17024-03-2*
Cat. No.:	*B173045*

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Introduction: The Unique Reactivity of the Phenanthrene Core

Phenanthrene, a polycyclic aromatic hydrocarbon (PAH), consists of three fused benzene rings in an angular arrangement. This structure results in a unique electronic distribution, making it a versatile scaffold in medicinal chemistry and materials science. Unlike its linear isomer, anthracene, the 9- and 10-positions of the central ring in phenanthrene exhibit distinct reactivity. These positions have a higher degree of double-bond character, making them particularly susceptible to electrophilic attack and addition reactions.[1][2][3] The presence of a propyl group at the 9-position introduces both steric and electronic effects that must be considered when devising functionalization strategies. This guide provides detailed protocols for key transformations of 9-propyl-phenanthrene, offering insights into the underlying chemical principles to empower researchers in their synthetic endeavors.

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I. Electrophilic Aromatic Substitution: Targeting the Phenanthrene Core

Electrophilic aromatic substitution is a fundamental strategy for introducing functional groups onto the phenanthrene scaffold. The reaction proceeds via the attack of an electrophile on the electron-rich aromatic system, leading to the formation of a resonance-stabilized carbocation intermediate, also known as a sigma complex.[1] For phenanthrene, electrophilic attack preferentially occurs at the 9- and 10-positions, as this allows for the preservation of two intact benzene rings in the intermediate, minimizing the loss of resonance energy.[1][2]

A. Bromination of 9-Propyl-phenanthrene

Bromination is a common method to introduce a versatile handle for further functionalization, such as cross-coupling reactions. The direct bromination of phenanthrene derivatives can be achieved using bromine in a suitable solvent.[4]

Protocol 1: Synthesis of 10-Bromo-9-propyl-phenanthrene

Principle: This protocol describes the electrophilic bromination of 9-propyl-phenanthrene. The reaction utilizes molecular bromine as the electrophile source. The reaction is performed at reflux in carbon tetrachloride. The 10-position is the most likely site of substitution due to the directing effect of the existing propyl group and the inherent reactivity of the phenanthrene core.

Materials:

- 9-propyl-phenanthrene
- Bromine (Br_2)
- Carbon tetrachloride (CCl_4), dry
- 5% Sodium thiosulfate solution
- Saturated sodium bicarbonate solution
- Brine

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- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethanol

Equipment:

- Three-necked round-bottom flask
- Reflux condenser with a gas outlet to a trap
- Dropping funnel
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, dissolve 9-propyl-phenanthrene (1 equivalent) in dry carbon tetrachloride.
- Heat the solution to a gentle reflux with stirring.
- Slowly add a solution of bromine (1.05 equivalents) in carbon tetrachloride from the dropping funnel over a period of 1-2 hours. The hydrogen bromide gas evolved should be directed to a suitable trap.
- After the addition is complete, continue to reflux the mixture for an additional 2-3 hours, or until TLC analysis indicates the consumption of the starting material.
- Cool the reaction mixture to room temperature.
- Carefully wash the organic layer with 5% sodium thiosulfate solution to quench any unreacted bromine, followed by saturated sodium bicarbonate solution, and finally brine.

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from ethanol to yield 10-bromo-9-propyl-phenanthrene as a crystalline solid.

Data Summary Table:

Parameter	Value
Starting Material	9-propyl-phenanthrene
Reagents	Bromine, Carbon Tetrachloride
Temperature	Reflux
Reaction Time	3-5 hours
Product	10-Bromo-9-propyl-phenanthrene
Purification	Recrystallization from ethanol

B. Nitration of 9-Propyl-phenanthrene

Nitration introduces a nitro group (-NO_2) onto the aromatic ring, which can be a precursor for an amino group or other functionalities. The standard method for nitration involves a mixture of concentrated nitric and sulfuric acids.[5][6]

Protocol 2: Synthesis of 10-Nitro-9-propyl-phenanthrene

Principle: This protocol details the electrophilic nitration of 9-propyl-phenanthrene using a mixture of nitric acid and sulfuric acid. The nitronium ion (NO_2^+), generated in situ, acts as the potent electrophile. The reaction is conducted at low temperatures to control the exothermic reaction and minimize side product formation.

Materials:

- 9-propyl-phenanthrene
- Concentrated nitric acid (HNO_3)

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- Concentrated sulfuric acid (H_2SO_4)
- Acetic anhydride
- Ice-water bath
- Crushed ice
- Methanol or Ethanol

Equipment:

- Beaker or Erlenmeyer flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Buchner funnel and filter flask

Procedure:

- In a flask, dissolve 9-propyl-phenanthrene (1 equivalent) in acetic anhydride with stirring in an ice bath.
- In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to concentrated sulfuric acid (1.1 equivalents) while cooling in an ice bath.
- Slowly add the cold nitrating mixture dropwise to the solution of 9-propyl-phenanthrene while maintaining the reaction temperature below 10°C.
- After the addition is complete, allow the reaction to stir in the ice bath for an additional 1-2 hours. Monitor the reaction progress by TLC.

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- Once the reaction is complete, slowly pour the reaction mixture onto a large amount of crushed ice with vigorous stirring.
- The precipitated solid product is collected by vacuum filtration and washed thoroughly with cold water until the washings are neutral.
- The crude product can be purified by recrystallization from methanol or ethanol to afford 10-nitro-9-propyl-phenanthrene.

Data Summary Table:

Parameter	Value
Starting Material	9-propyl-phenanthrene
Reagents	Nitric Acid, Sulfuric Acid, Acetic Anhydride
Temperature	0-10°C
Reaction Time	1-3 hours
Product	10-Nitro-9-propyl-phenanthrene
Purification	Recrystallization from methanol/ethanol

II. Oxidation of the Phenanthrene Core

The 9,10-double bond of phenanthrene is susceptible to oxidation, providing a route to phenanthrene-9,10-diones. These diketones are valuable intermediates in the synthesis of more complex molecules and heterocyclic systems.[7]

Protocol 3: Synthesis of 9-Propyl-phenanthrene-9,10-dione

Principle: This protocol describes the oxidation of 9-propyl-phenanthrene to the corresponding 9,10-dione using chromic acid in acetic acid. The strong oxidizing agent attacks the electron-rich 9,10-bond.

Materials:

- 9-propyl-phenanthrene

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- Chromic anhydride (CrO_3)
- Glacial acetic acid
- Water

Equipment:

- Round-bottom flask
- Magnetic stirrer with heating mantle
- Reflux condenser
- Dropping funnel
- Buchner funnel and filter flask

Procedure:

- Dissolve 9-propyl-phenanthrene (1 equivalent) in hot glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- In a separate container, prepare a solution of chromic anhydride (2.5 equivalents) in a minimal amount of water and glacial acetic acid.
- Slowly add the chromic anhydride solution from a dropping funnel to the boiling solution of 9-propyl-phenanthrene.
- After the addition is complete, reflux the mixture for 30-60 minutes.
- Cool the reaction mixture and pour it into a large volume of cold water.
- Collect the precipitated solid by vacuum filtration and wash it thoroughly with water.
- The crude 9-propyl-phenanthrene-9,10-dione can be purified by recrystallization from a suitable solvent like ethanol or acetic acid.

Data Summary Table:

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Parameter	Value
Starting Material	9-propyl-phenanthrene
Reagents	Chromic Anhydride, Acetic Acid
Temperature	Reflux
Reaction Time	1-2 hours
Product	9-Propyl-phenanthrene-9,10-dione
Purification	Recrystallization

III. Metal-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions are powerful tools for forming carbon-carbon and carbon-heteroatom bonds. Starting from a halogenated 9-propyl-phenanthrene, a wide array of functional groups can be introduced with high efficiency and selectivity.[8][9]

A. Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling reaction is a versatile method for the formation of C-C bonds by reacting an organoboron compound with a halide or triflate in the presence of a palladium catalyst and a base.[8][9][10]

Protocol 4: Suzuki-Miyaura Coupling of 10-Bromo-9-propyl-phenanthrene

Principle: This protocol provides a general procedure for the palladium-catalyzed Suzuki-Miyaura coupling of 10-bromo-9-propyl-phenanthrene with an arylboronic acid. The reaction facilitates the formation of a new biaryl linkage at the 10-position of the phenanthrene core.

Materials:

- 10-Bromo-9-propyl-phenanthrene (from Protocol 1)
- Arylboronic acid (1.2 equivalents)
- Palladium(II) acetate ($Pd(OAc)_2$) or Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (2-5 mol%)

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- Triphenylphosphine (PPh_3) or other suitable phosphine ligand (e.g., SPhos, DavePhos)
- Potassium carbonate (K_2CO_3) or Cesium carbonate (Cs_2CO_3) (2-3 equivalents)
- Toluene
- Ethanol or Water
- Ethyl acetate
- Saturated ammonium chloride solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Schlenk flask or sealed tube
- Magnetic stirrer with heating mantle
- Inert atmosphere setup (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator
- Column chromatography setup

Procedure:

- To a Schlenk flask, add 10-bromo-9-propyl-phenanthrene (1 equivalent), the arylboronic acid (1.2 equivalents), the palladium catalyst (e.g., $Pd(PPh_3)_4$, 4 mol%), and the base (e.g., Cs_2CO_3, 2 equivalents).
- Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times.
- Add degassed solvents (e.g., a mixture of toluene and ethanol/water).

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- Heat the reaction mixture to 80-110°C and stir for 12-24 hours, or until TLC analysis shows complete consumption of the starting bromide.
- Cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with saturated ammonium chloride solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.

Data Summary Table:

Parameter	Value
Starting Material	10-Bromo-9-propyl-phenanthrene
Coupling Partner	Arylboronic acid
Catalyst	$Pd(PPh_3)_4$ or other Pd catalyst/ligand system
Base	Cs_2CO_3 or K_2CO_3
Solvents	Toluene/Ethanol/Water
Temperature	80-110°C
Product	10-Aryl-9-propyl-phenanthrene
Purification	Column chromatography

B. Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction for the synthesis of carbon-nitrogen bonds from amines and aryl halides.[11][12][13] This method allows for the introduction of a wide range of primary and secondary amines onto the phenanthrene scaffold.

Protocol 5: Buchwald-Hartwig Amination of 10-Bromo-9-propyl-phenanthrene

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Principle: This protocol outlines a general procedure for the Buchwald-Hartwig amination of 10-bromo-9-propyl-phenanthrene with a primary or secondary amine. The choice of palladium precursor, ligand, and base is crucial for achieving high yields.

Materials:

- 10-Bromo-9-propyl-phenanthrene (from Protocol 1)
- Primary or secondary amine (1.2-1.5 equivalents)
- Palladium(II) acetate ($Pd(OAc)_2$) or Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$) (1-3 mol%)
- A suitable phosphine ligand (e.g., BINAP, XPhos) (2-6 mol%)
- Sodium tert-butoxide (NaOtBu) or Cesium carbonate (Cs_2CO_3) (1.5-2 equivalents)
- Toluene or Dioxane, anhydrous
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Schlenk flask or sealed tube
- Magnetic stirrer with heating mantle
- Inert atmosphere setup (Nitrogen or Argon)
- Glovebox (recommended for handling air-sensitive reagents)
- Separatory funnel

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- Rotary evaporator
- Column chromatography setup

Procedure:

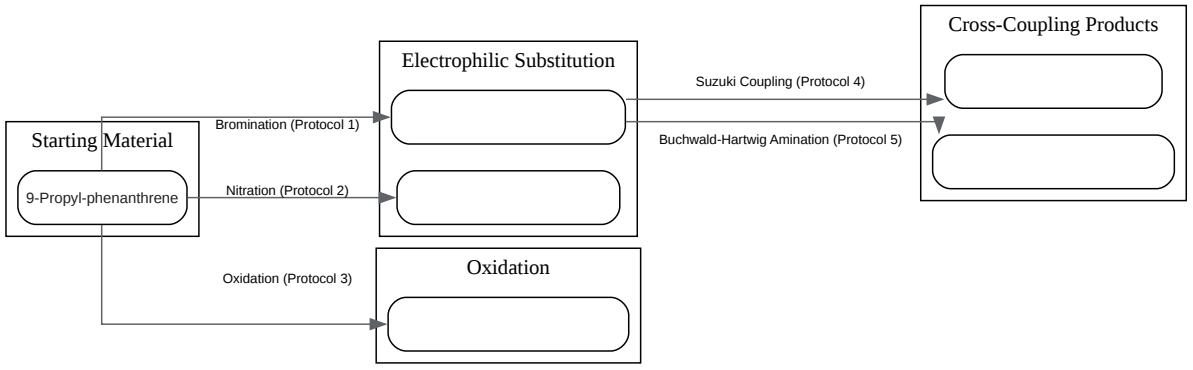
- In a glovebox or under an inert atmosphere, add the palladium precursor (e.g., $Pd_2(dba)_3$, 1.5 mol%), the ligand (e.g., XPhos, 3 mol%), and the base (e.g., NaOtBu, 1.5 equivalents) to a Schlenk flask.
- Add anhydrous toluene, followed by 10-bromo-9-propyl-phenanthrene (1 equivalent) and the amine (1.2 equivalents).
- Seal the flask and heat the reaction mixture to 80-110°C for 12-24 hours. Monitor the reaction by TLC or GC-MS.
- After completion, cool the reaction to room temperature and quench with water.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel to yield the aminated product.

Data Summary Table:

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Parameter	Value
Starting Material	10-Bromo-9-propyl-phenanthrene
Coupling Partner	Primary or secondary amine
Catalyst	$Pd_2(dba)_3$ / XPhos or other Pd catalyst/ligand system
Base	NaOtBu or Cs_2CO_3
Solvent	Toluene or Dioxane
Temperature	80-110°C
Product	10-(Amino)-9-propyl-phenanthrene
Purification	Column chromatography

Visualization of Synthetic Pathways



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Sources

- 1. youtube.com [youtube.com]
- 2. quora.com [quora.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Write a synthesis of phenanthrene from benzene and its nitration reaction.. [askfilo.com]
- 6. m.youtube.com [m.youtube.com]
- 7. Thieme E-Books & E-Journals [thieme-connect.de]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. Buchwald-Hartwig Amination - Wordpress [reagents.acsgcipr.org]
- 13. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
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